

Essential Safety and Operational Guide for Handling eIF4E-IN-3

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Compound of Interest

Compound Name: eIF4E-IN-3

Cat. No.: B12412899

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For researchers, scientists, and drug development professionals, the safe and effective handling of potent small molecule inhibitors like **eIF4E-IN-3** is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the well-being of laboratory personnel and the integrity of experimental outcomes.

Chemical Identifier:

- Product Name: **eIF4E-IN-3**
- CAS No.: 2573979-29-8[1]
- Molecular Formula: C34H30ClF3N6O4S[1]
- Molecular Weight: 711.15[1]

Hazard Identification and Safety Data Summary

eIF4E-IN-3 is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.[1] The toxicological properties of this compound have not been thoroughly investigated, and therefore, it should be handled with care, assuming it may be harmful by inhalation or skin absorption and may cause eye, skin, or respiratory system irritation.[2][3]

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statement
Acute toxicity, Oral (Category 4)	GHS07: Exclamation mark	Warning	H302: Harmful if swallowed. [1]
Acute aquatic toxicity (Category 1)	GHS09: Environment	Warning	H400: Very toxic to aquatic life. [1]
Chronic aquatic toxicity (Category 1)	GHS09: Environment	Warning	H410: Very toxic to aquatic life with long lasting effects. [1]

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is critical when handling **eIF4E-IN-3**. The following PPE is mandatory to minimize exposure and ensure safety.

Protection Type	Required Equipment	Specifications and Best Practices
Hand Protection	Chemically resistant, disposable gloves	Disposable nitrile gloves offer broad short-term protection. ^[4] Double-gloving is recommended. Change gloves every 30-60 minutes or immediately if contaminated or damaged. ^[5]
Eye and Face Protection	Safety glasses with side shields or chemical splash goggles. Face shield.	Safety glasses must meet ANSI Z.87.1 standards. A face shield worn over safety glasses is required when there is a risk of splashes. ^[4]
Skin and Body Protection	Laboratory coat	A Nomex® laboratory coat with a buttoned front is recommended to cover as much skin as possible. ^[4]
Respiratory Protection	NIOSH-approved respirator	Required if administrative and engineering controls do not maintain exposure below permissible limits, or when handling the powder outside of a ventilated enclosure. ^[4]

Experimental Workflow and Handling Protocols

- **Inspection:** Upon receipt, visually inspect the container for any damage or leaks.
- **Storage:** Keep the container tightly sealed in a cool, well-ventilated area.^[1] Store the powder at -20°C and solutions at -80°C.^[1] Keep away from direct sunlight and sources of ignition.^[1]
- **Engineering Controls:** All weighing and solution preparation activities must be conducted in a certified chemical fume hood or other appropriate ventilated enclosure.

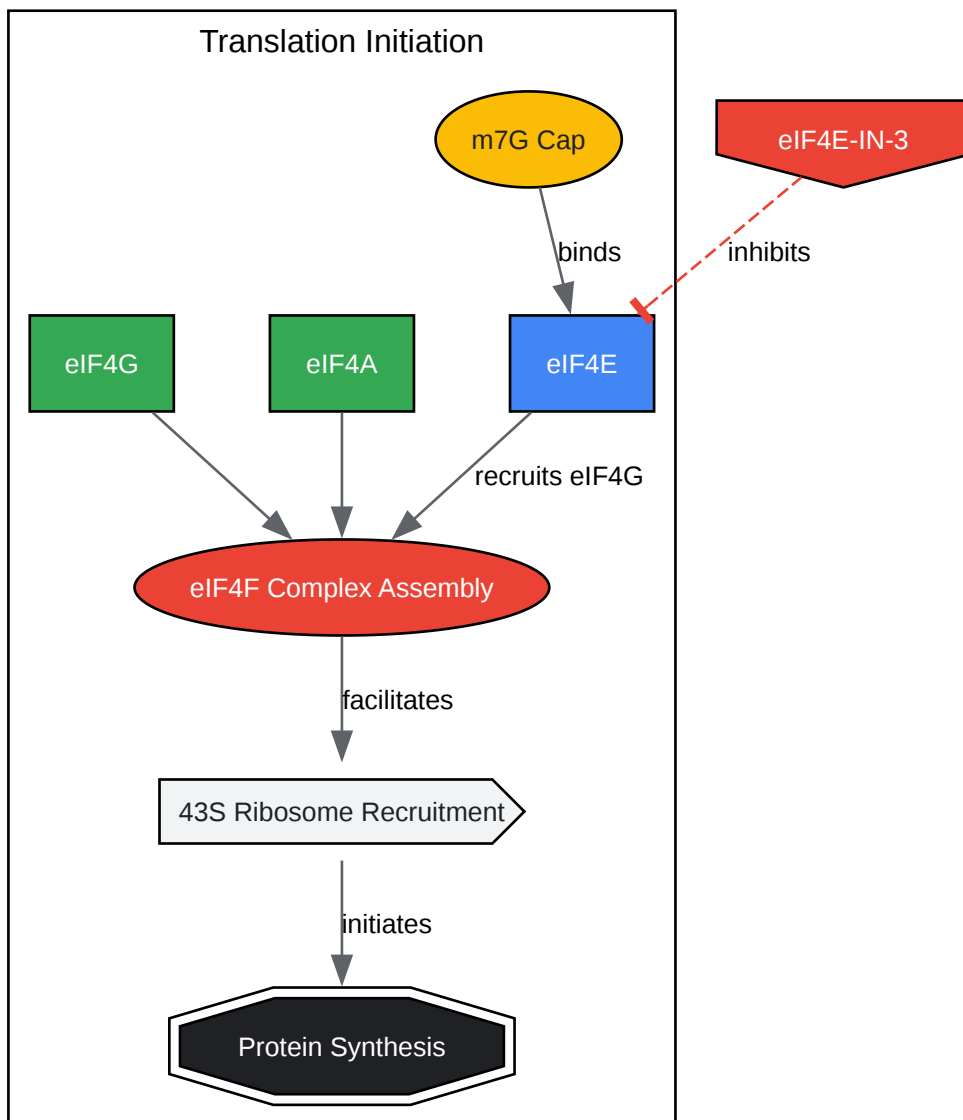
- Personal Protective Equipment: Don the required PPE as outlined in the table above.
- Weighing: Carefully weigh the desired amount of **eIF4E-IN-3** powder. Avoid creating dust.
- Dissolving: Add the solvent to the powder slowly to avoid splashing.
- General Precautions: Avoid inhalation, contact with eyes and skin, and the formation of dust and aerosols.^[1] Do not eat, drink, or smoke when using this product.^[1]
- Spill Management: In case of a spill, collect the spillage and dispose of it as hazardous waste.^[1]

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with large amounts of water for at least 15 minutes, separating eyelids with fingers. Promptly call a physician. ^[1]
Skin Contact	Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes and call a physician. ^[1]
Inhalation	Immediately relocate to fresh air. If breathing is difficult, provide cardiopulmonary resuscitation (CPR). Avoid mouth-to-mouth resuscitation. ^[1]
Ingestion	Wash out the mouth with water. Do NOT induce vomiting. Call a physician. ^[1]

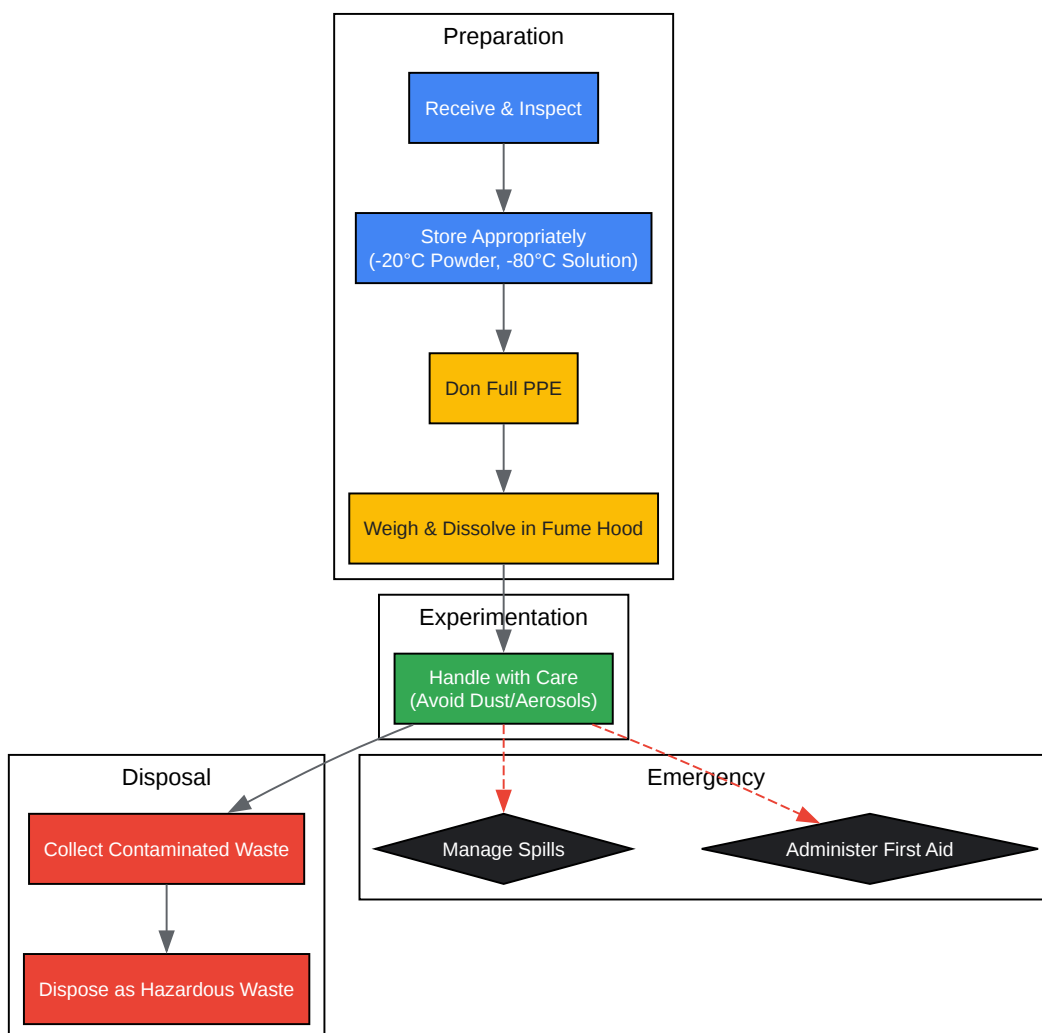
- Waste Collection: All disposable materials that have come into contact with **eIF4E-IN-3**, including gloves, pipette tips, and empty containers, must be collected in a designated, labeled hazardous waste container.
- Disposal: Dispose of the contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.^[1] Avoid release to the environment.^[1]

Signaling Pathway and Experimental Workflow Diagrams

Simplified eIF4E Signaling Pathway in Cap-Dependent Translation



Safe Handling and Disposal Workflow for eIF4E-IN-3

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